

Application Notes and Protocols for Ristocetin-Based Platelet Function Testing

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Compound of Interest

Compound Name:	<i>restrictin</i>
CAS No.:	147604-77-1
Cat. No.:	B1177045

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These notes provide a comprehensive overview and detailed protocols for utilizing Ristocetin-based assays in the assessment of platelet function, focusing on the interaction between von Willebrand Factor (VWF) and the platelet glycoprotein Ib-IX-V complex (GPIb).

Introduction and Principle

Ristocetin is a glycopeptide antibiotic that is no longer used clinically due to its side effect of causing thrombocytopenia and platelet agglutination.[1] This very property, however, makes it an invaluable tool for the in vitro diagnosis of platelet function disorders and von Willebrand Disease (VWD).[1]

The primary mechanism of Ristocetin in these assays involves its ability to bind to VWF, a large multimeric glycoprotein crucial for normal hemostasis.[2] This binding induces a conformational change in the VWF molecule, exposing its binding site for the platelet receptor GPIb α . [2][3] This interaction mimics the physiological process of platelet adhesion to damaged blood

vessels under high shear stress, leading to platelet agglutination (clumping).[4] Therefore, Ristocetin-based assays are pivotal for evaluating the integrity of the VWF-GPIb axis.[3]

Signaling Pathway of Ristocetin-Induced Platelet Agglutination

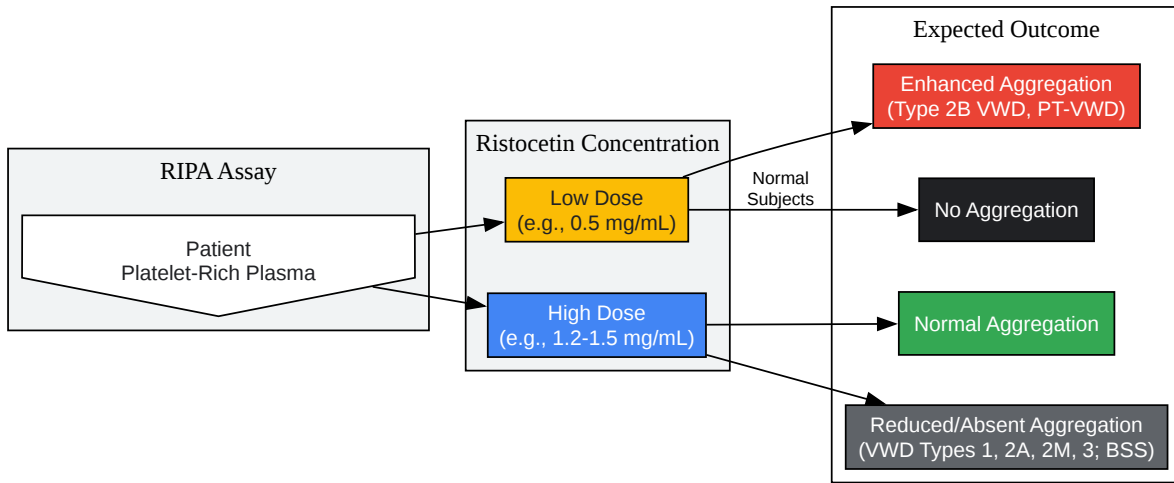
The interaction is a multi-step process initiated by Ristocetin.

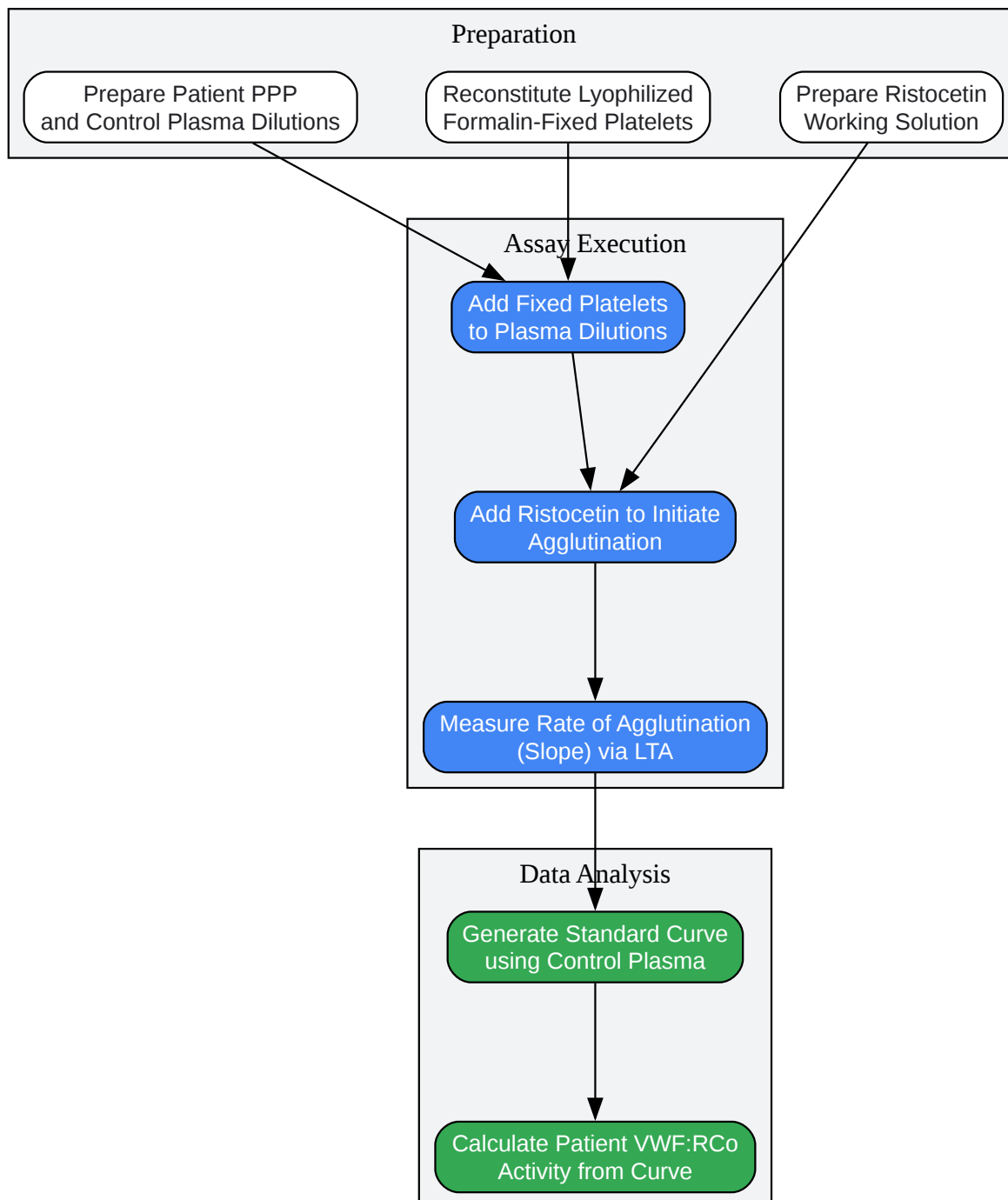


FULL PROTOCOL TRUNCATED

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References

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- [2. Perhaps It's Not the Platelet: Ristocetin Uncovers the Potential Role of von Willebrand Factor in Impaired Platelet Aggregation Following Traumatic Brain Injury - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. biodatacorp.com \[biodatacorp.com\]](#)
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